

Technical Support Center: Optimizing Ammonium Thiosulfate Concentration for Gold Leaching

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Compound of Interest

Compound Name: Ammonium thiosulfate

Cat. No.: B1232673

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **ammonium thiosulfate** for gold leaching.

Troubleshooting Guide

This section addresses common issues encountered during gold leaching experiments with **ammonium thiosulfate**.

Issue	Possible Causes	Recommended Solutions
Low Gold Extraction	<ul style="list-style-type: none">- Sub-optimal ammonium thiosulfate concentration.- Insufficient copper (II) concentration.- Inappropriate pH of the leaching solution.- Thiosulfate degradation.- Passivation of gold surface.^[1]	<ul style="list-style-type: none">- Optimize the ammonium thiosulfate concentration, typically in the range of 0.1 M to 0.5 M.^{[1][2][3]}- Ensure adequate copper (II) concentration, which acts as a catalyst. A common range is 0.01 M to 0.1 M.^[1]- Maintain the pH of the solution, generally between 9 and 10.5, to ensure the stability of the copper-ammonia complex.- Control aeration and cupric ion concentration to minimize thiosulfate oxidation.- The presence of ammonia helps to stabilize the system and prevent passivation.
High Reagent Consumption	<ul style="list-style-type: none">- Excessive thiosulfate oxidation due to high copper (II) concentration or aeration.- Decomposition of thiosulfate into polythionates.	<ul style="list-style-type: none">- Optimize the copper (II) concentration; excessive amounts can accelerate thiosulfate degradation.- The use of additives like ammonium dihydrogen phosphate (ADP) can reduce thiosulfate consumption.- Ammonia helps to minimize the decomposition of thiosulfate.
Precipitation in Leach Solution	<ul style="list-style-type: none">- Formation of insoluble copper compounds.	<ul style="list-style-type: none">- Maintain a sufficient excess of thiosulfate and ammonia relative to the soluble copper species.- At high copper ion concentrations (≥ 0.1 M), the solution can become unstable,

leading to the formation of black copper sulfide precipitates.

Inconsistent Results

- Fluctuation in key leaching parameters.

- Carefully control and monitor parameters such as ammonium thiosulfate concentration, ammonia concentration, copper concentration, pH, temperature, and leaching time.

Frequently Asked Questions (FAQs)

1. What is the optimal concentration range for **ammonium thiosulfate** in gold leaching?

The optimal concentration of **ammonium thiosulfate** typically falls within the range of 0.1 M to 0.5 M. For instance, one study achieved over 99% gold extraction using 0.5 M **ammonium thiosulfate** with 0.05 M CuSO₄ at 60°C. Another study reported 87% gold extraction with 0.5 M thiosulfate, 1.0 M ammonia, and 0.1 M Cu²⁺ at pH 12 and 25°C.

2. What is the role of copper and ammonia in the **ammonium thiosulfate** leaching system?

Copper (II) ions act as a catalyst or oxidant in the gold leaching process. Ammonia serves multiple purposes: it stabilizes the copper (II) ions by forming the Cu(NH₃)₄²⁺ complex, helps maintain a stable pH, minimizes the decomposition of thiosulfate, and improves the leaching kinetics.

3. How does pH affect the efficiency of gold leaching with **ammonium thiosulfate**?

The pH of the leaching solution is a critical factor. It is generally maintained in the alkaline range, typically between 9 and 10.5. This pH range ensures the stability of the copper-ammonia complex, which is essential for the leaching process. Leaching efficiency for both gold and silver has been shown to increase with an increasing pH value up to 9.5.

4. What are the common causes of thiosulfate degradation and how can it be minimized?

Thiosulfate degradation can be caused by a combination of factors, including aeration and the presence of cupric ions in the solution. High concentrations of copper (II) can significantly increase thiosulfate oxidation. To minimize degradation, it is crucial to optimize the copper concentration and control aeration. The presence of ammonia also helps to stabilize the thiosulfate.

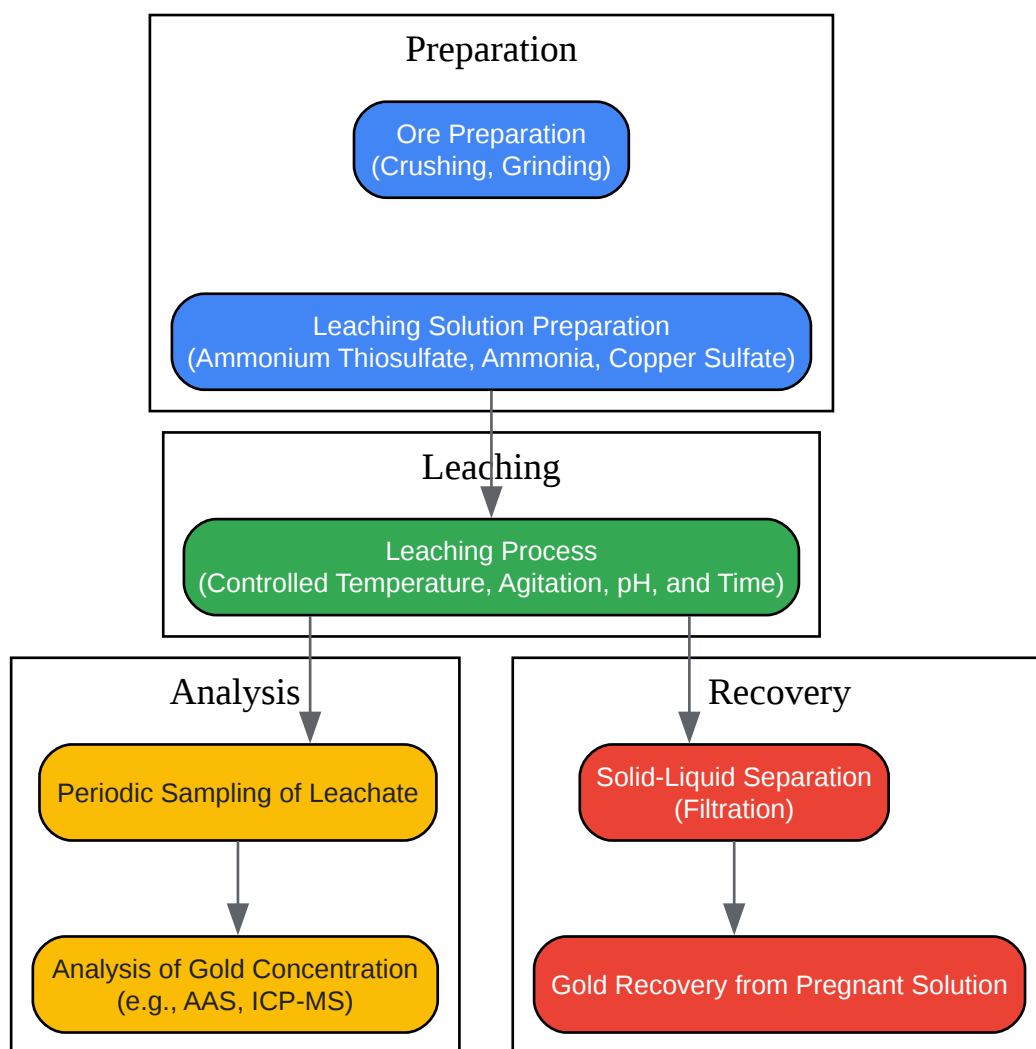
5. Can additives be used to improve the leaching process?

Yes, additives can enhance the efficiency and cost-effectiveness of the leaching system. For example, the addition of ammonium dihydrogen phosphate (ADP) has been shown to increase gold extraction from 87% to 91% while reducing thiosulfate consumption.

Experimental Protocols

General Gold Leaching Experimental Workflow

This protocol outlines a typical procedure for a laboratory-scale gold leaching experiment using **ammonium thiosulfate**.



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Caption: General workflow for a gold leaching experiment.

Detailed Experimental Steps:

- **Ore Preparation:** The gold-bearing ore is first crushed and then ground to a specific particle size to ensure adequate liberation of the gold particles.
- **Leaching Solution Preparation:** Prepare the leaching solution by dissolving the required amounts of **ammonium thiosulfate**, copper sulfate, and ammonia in deionized water to achieve the desired concentrations. The pH is adjusted using an appropriate reagent, such as sodium hydroxide.

- **Leaching Process:** The leaching experiment is conducted in a reaction vessel, often with mechanical agitation to keep the ore particles suspended. Key parameters such as temperature, pH, and stirring rate are controlled and monitored throughout the experiment. The duration of the leaching can range from a few hours to 24 hours or more.
- **Sampling and Analysis:** Aliquots of the leach solution are collected at regular intervals to monitor the progress of gold dissolution. The concentration of gold in these samples is typically determined by analytical techniques such as Atomic Absorption Spectrometry (AAS) or Inductively Coupled Plasma Mass Spectrometry (ICP-MS).
- **Solid-Liquid Separation:** After the leaching process is complete, the pregnant leach solution containing the dissolved gold is separated from the solid residue (tailings) by filtration.
- **Gold Recovery:** The gold is then recovered from the pregnant solution using methods such as cementation, ion exchange, or solvent extraction.

Data Presentation

The following tables summarize quantitative data from various studies on the optimization of **ammonium thiosulfate** gold leaching.

Table 1: Effect of Reagent Concentrations on Gold Extraction

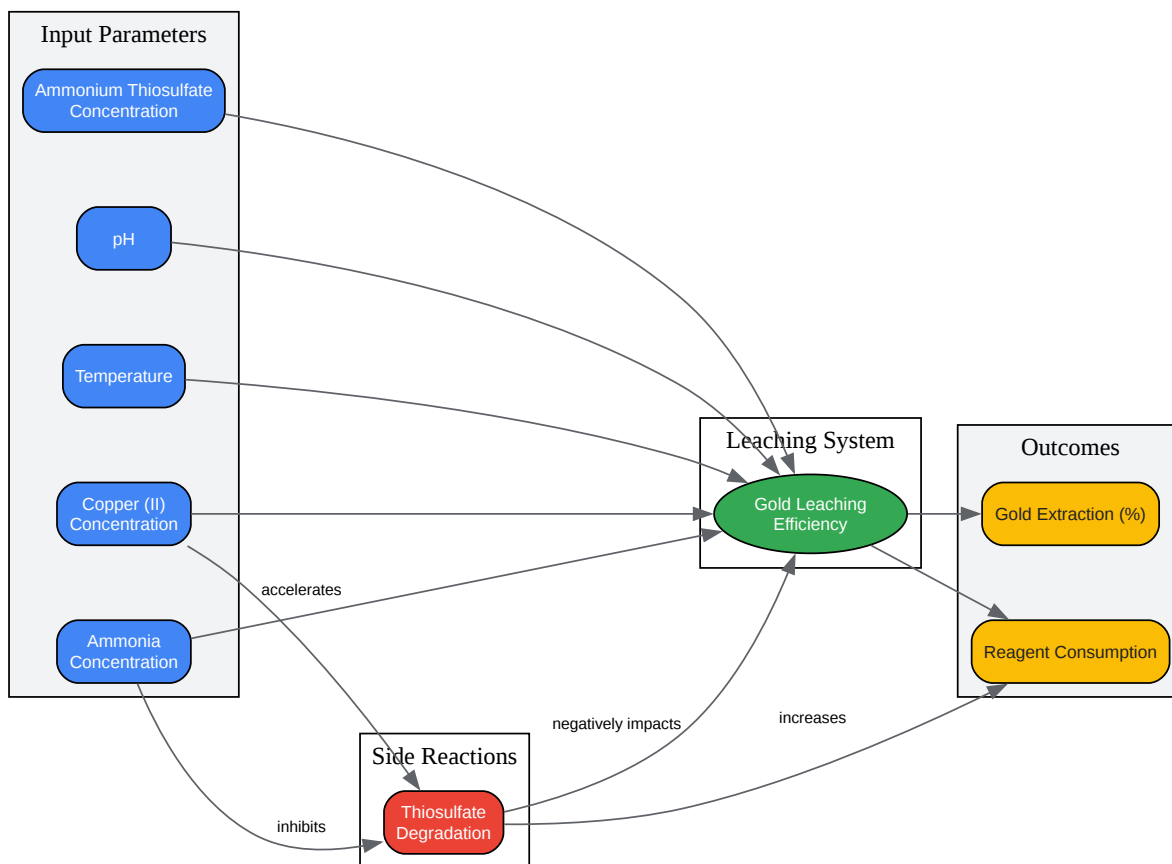
Ammonium Thiosulfate (M)	Ammonia (M)	Copper (II) (M)	pH	Temp (°C)	Time (h)	Gold Extraction (%)	Reference
0.5	1.0	0.1	12	25	2	87	
0.5	-	0.05	9.5	60	2	>99	
0.7	-	0.002	10.5	60	-	53.1	
0.2	1.2	0.01	-	-	-	-	
0.4	1.0	0.01	9.5	-	-	93	
0.23	0.67	-	-	Room	24	-	

Table 2: Influence of Additives on Gold Extraction and Reagent Consumption

Additive	Gold Extraction (%)	Thiosulfate Consumption (M)	Reference
None	87	0.37	
ADP	91	0.30	
Glycerol	~80	-	

Signaling Pathways and Logical Relationships

The following diagram illustrates the key relationships and influencing factors in the **ammonium thiosulfate** gold leaching system.



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Caption: Factors influencing gold leaching efficiency.

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